Spectroscopic Analysis of 2-Ethylhexyl Laurate: A Technical Guide for Identification

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Compound of Interest

Compound Name:	*2-Ethylhexyl laurate*
CAS No.:	*20292-08-4*
Cat. No.:	*B038418*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic techniques used for the identification and characterization of **2-Ethylhexyl laurate**. The document outlines detailed experimental protocols, presents predicted and comparative spectroscopic data, and visualizes analytical workflows, serving as a vital resource for professionals in research and development.

Introduction to 2-Ethylhexyl Laurate

2-Ethylhexyl laurate (CAS No: 20292-08-4), the ester of lauric acid and 2-ethylhexanol, is a branched saturated fatty acid ester.[1] It is a clear, colorless to pale yellow liquid at room temperature with a melting point around -30 °C.[1] Due to its emollient and lubricating properties, it finds wide application in cosmetics, personal care products, and as an industrial lubricant.[1][2] Accurate identification and characterization of this compound are crucial for quality control and formulation development. Spectroscopic methods provide the necessary tools for unambiguous structural elucidation.

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Spectroscopic Identification Methods

The primary spectroscopic techniques for the structural confirmation of **2-Ethylhexyl laurate** are Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS), often coupled with Gas Chromatography (GC).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful non-destructive technique that provides detailed information about the molecular structure of a compound. Both ^{1}H and ^{13}C NMR are essential for the complete characterization of **2-Ethylhexyl laurate**.

2.1.1. Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **2-Ethylhexyl laurate** is predicted to show distinct signals for the protons in the laurate and 2-ethylhexyl moieties. The chemical shifts are influenced by the electronic environment of the protons.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Integration
Terminal CH_3 (laurate)	~ 0.88	Triplet	3H
Methylene chain (-$(CH_2)_8$-)	~ 1.25	Multiplet	16H
β-Methylene to C=O	~ 1.62	Quintet	2H
α-Methylene to C=O	~ 2.29	Triplet	2H
O-CH_2 (2-ethylhexyl)	~ 4.05	Doublet	2H
CH (2-ethylhexyl)	~ 1.58	Multiplet	1H
Methylene chain (2-ethylhexyl)	~ 1.30-1.40	Multiplet	8H
Terminal CH_3 (2-ethylhexyl)	~ 0.90	Multiplet	6H

2.1.2. Predicted ^{13}C NMR Spectral Data

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The ^{13}C NMR spectrum provides information on the different carbon environments within the molecule.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (ester)	~ 173.8
O-CH_2 (2-ethylhexyl)	~ 66.5
CH (2-ethylhexyl)	~ 38.8
α-CH_2 (laurate)	~ 34.4
CH_2 chain (2-ethylhexyl)	~ 30.5, 29.0, 23.8, 23.0
CH_2 chain (laurate)	~ 31.9, 29.6, 29.5, 29.3, 29.2, 25.1, 22.7
Terminal CH_3 (2-ethylhexyl)	~ 14.1, 11.0
Terminal CH_3 (laurate)	~ 14.1

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

2.2.1. Characteristic IR Absorption Bands

The FT-IR spectrum of **2-Ethylhexyl laurate** is dominated by the characteristic absorption bands of an ester and long aliphatic chains.

Wavenumber (cm^{-1})	Vibrational Mode	Functional Group
~ 1740 (strong)	C=O stretch	Ester
~ 1160 (strong)	C-O stretch	Ester
2950-2850 (strong)	C-H stretch	Aliphatic CH_2, CH_3
~ 1465 (medium)	C-H bend	Aliphatic CH_2, CH_3
~ 1378 (medium)	C-H bend	Aliphatic CH_3

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Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification. When coupled with Gas Chromatography (GC-MS), it is a powerful tool for separating and identifying components in a mixture.

2.3.1. Predicted Mass Spectrometry Fragmentation

The mass spectrum of **2-Ethylhexyl laurate** is expected to show a molecular ion peak (M^+) and characteristic fragment ions.

m/z	Proposed Fragment Ion	Significance
312	$[C_{20}H_{40}O_2]^+$	Molecular Ion (M^+)
201	$[CH_3(CH_2)_{10}CO]^+$	Acylium ion from the laurate moiety
112	$[C_8H_{16}]^+$	Loss of lauric acid from the molecular ion
83, 70, 57, 43	Alkyl fragments	Characteristic fragmentation of the hydrocarbon chains

Experimental Protocols

Detailed methodologies for the spectroscopic analysis of **2-Ethylhexyl laurate** are provided below.

NMR Spectroscopy Protocol

Sample Preparation:

- Dissolve approximately 10-20 mg of **2-Ethylhexyl laurate** in about 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.

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- Transfer the solution to a 5 mm NMR tube.

^{1}H NMR Acquisition:

- Spectrometer: 400 MHz or higher field instrument.
- Pulse Sequence: Standard single-pulse experiment.
- Number of Scans: 16-32 scans.
- Relaxation Delay: 1-5 seconds.
- Spectral Width: 0-12 ppm.

^{13}C NMR Acquisition:

- Spectrometer: 400 MHz (100 MHz for ^{13}C) or higher field instrument.
- Pulse Sequence: Proton-decoupled pulse sequence.
- Number of Scans: 1024 or more scans due to the low natural abundance of ^{13}C.
- Relaxation Delay: 2-5 seconds.
- Spectral Width: 0-200 ppm.

FT-IR Spectroscopy Protocol

Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal (e.g., diamond or zinc selenide) is clean.
- Place a small drop of neat **2-Ethylhexyl laurate** directly onto the center of the ATR crystal.
- Apply pressure using the ATR accessory's pressure arm to ensure good contact between the sample and the crystal.

Data Acquisition:

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- Spectrometer: A standard FT-IR spectrometer.
- Spectral Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32 scans.
- Background: A background spectrum of the clean, empty ATR crystal should be collected prior to sample analysis.

GC-MS Protocol

Sample Preparation:

- Prepare a dilute solution of **2-Ethylhexyl laurate** (e.g., 1 mg/mL) in a volatile organic solvent such as hexane or ethyl acetate.

GC-MS Conditions:

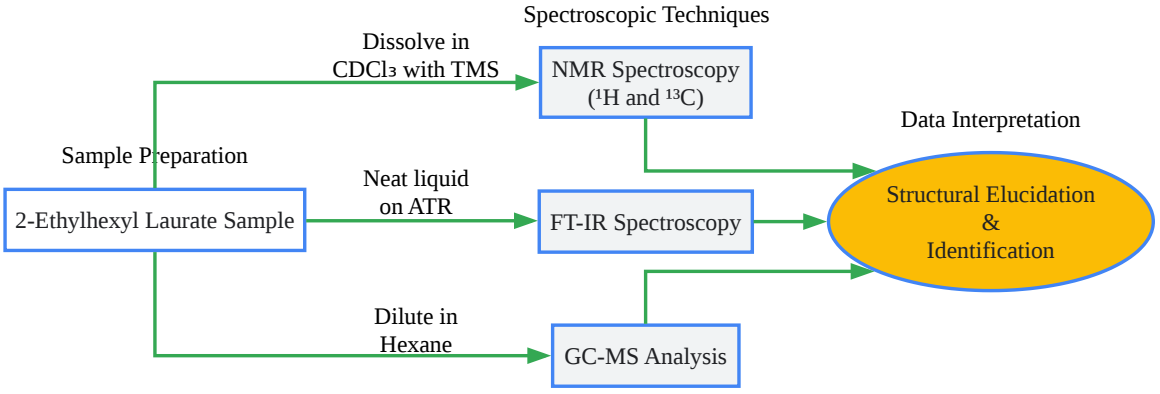
- Gas Chromatograph: A standard GC system.
- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Injector Temperature: 250 °C.
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 280 °C.
  - Hold: 10 minutes at 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer: A standard mass spectrometer detector.

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- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-500.
- Ion Source Temperature: 230 °C.

Visualized Workflows

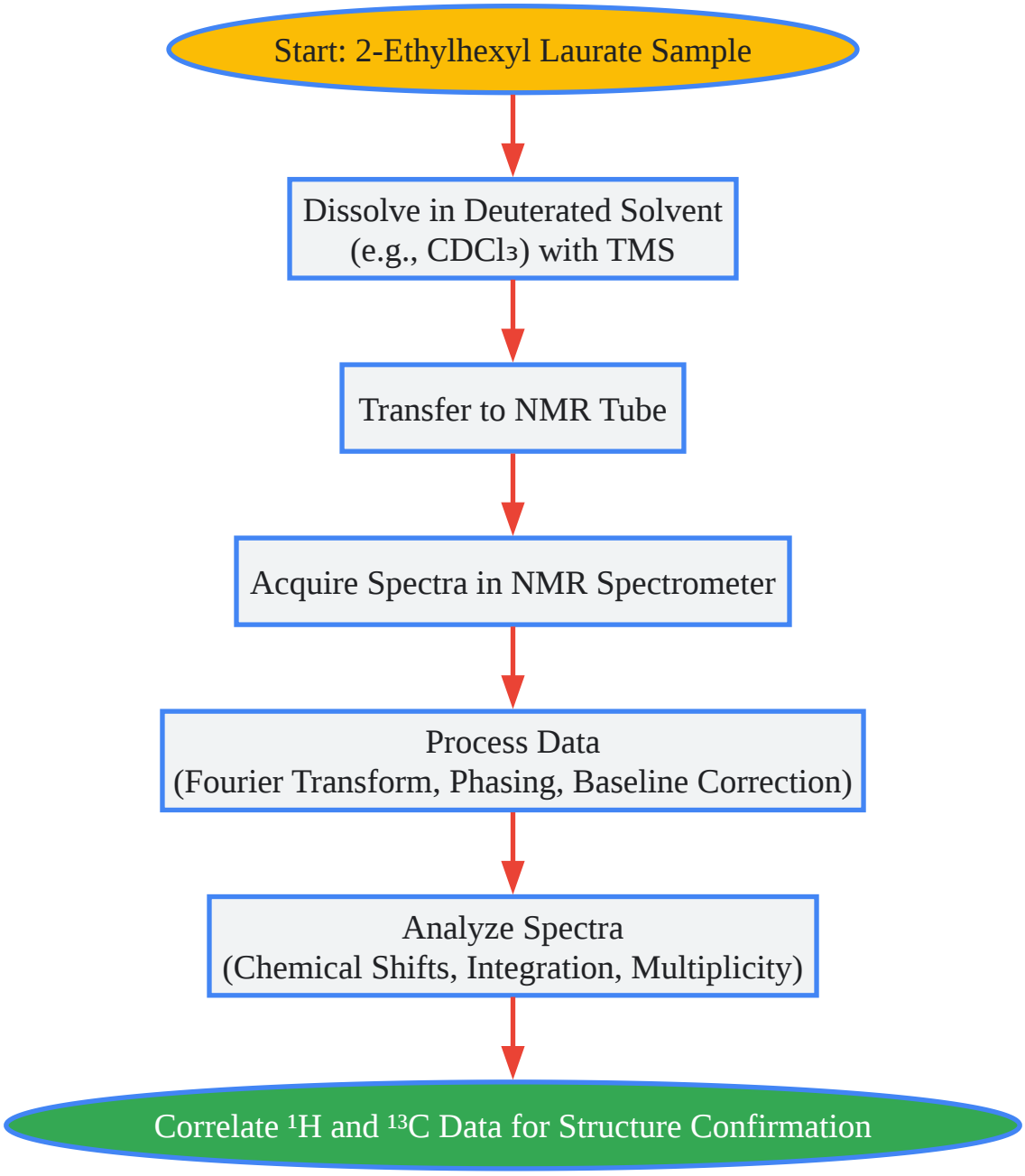
The following diagrams illustrate the logical flow of the analytical procedures.



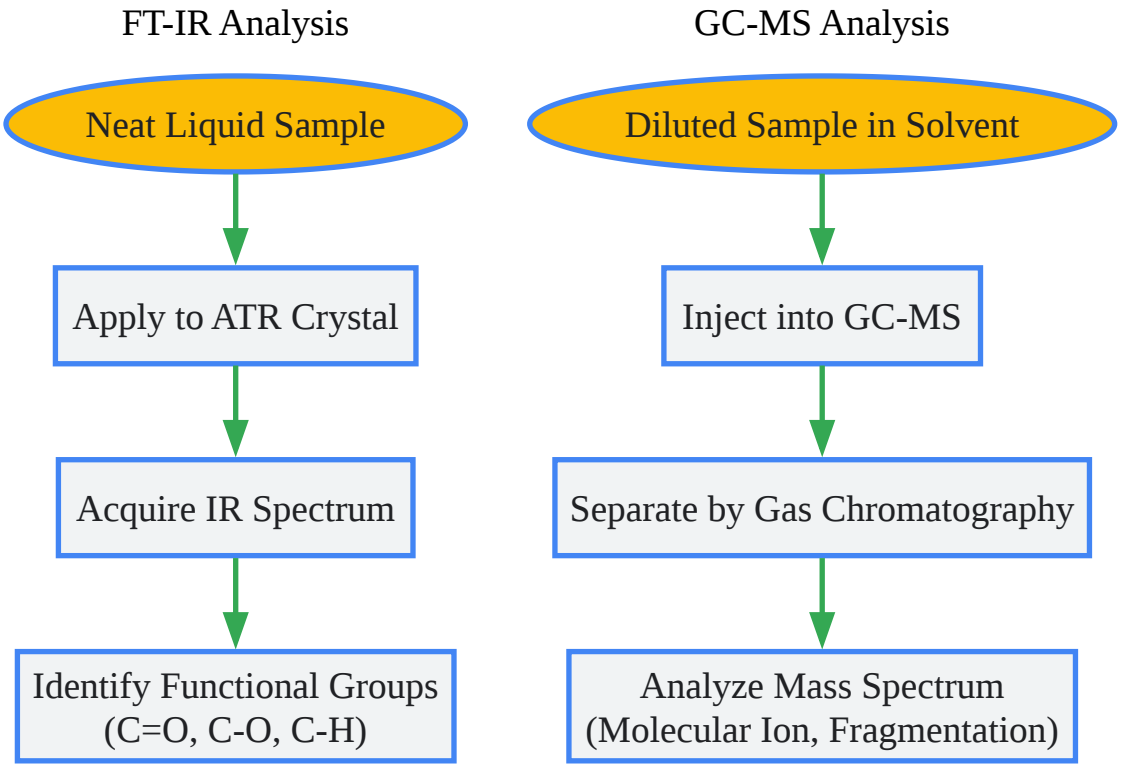
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Caption: General workflow for the spectroscopic analysis of **2-Ethylhexyl laurate**.

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